

ONO-6126: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name:	ONO-6126
CAS No.:	401519-28-6
Cat. No.:	B1677319

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Introduction

ONO-6126, also known as DE-103, is a potent and selective phosphodiesterase 4 (PDE4) inhibitor.[1] PDE4 is a key enzyme in the inflammatory cascade, responsible for the degradation of cyclic adenosine monophosphate (cAMP). By inhibiting PDE4, **ONO-6126** increases intracellular cAMP levels, which in turn suppresses the activity of various inflammatory cells and the production of pro-inflammatory mediators. This mechanism of action makes **ONO-6126** a valuable tool for research in inflammatory diseases such as asthma, chronic obstructive pulmonary disease (COPD), and allergic conjunctivitis.[2] These application notes provide detailed protocols for the reconstitution, storage, and in vitro use of **ONO-6126**.

Physicochemical Properties and Storage

A summary of the key physicochemical properties and recommended storage conditions for **ONO-6126** is provided below.

Property	Value	Source
Molecular Weight	373.45 g/mol	[3]
Appearance	Solid powder	[3]
Purity	>98%	[3]
Solubility	Soluble in DMSO (10 mM)	
Short-term Storage (days to weeks)	0 - 4°C, dry and dark	[3]
Long-term Storage (months to years)	-20°C, dry and dark	[3]
Stock Solution Storage	-20°C or -80°C	

Reconstitution of ONO-6126

Proper reconstitution of **ONO-6126** is critical for accurate and reproducible experimental results. The following protocol describes the preparation of a 10 mM stock solution in Dimethyl Sulfoxide (DMSO).

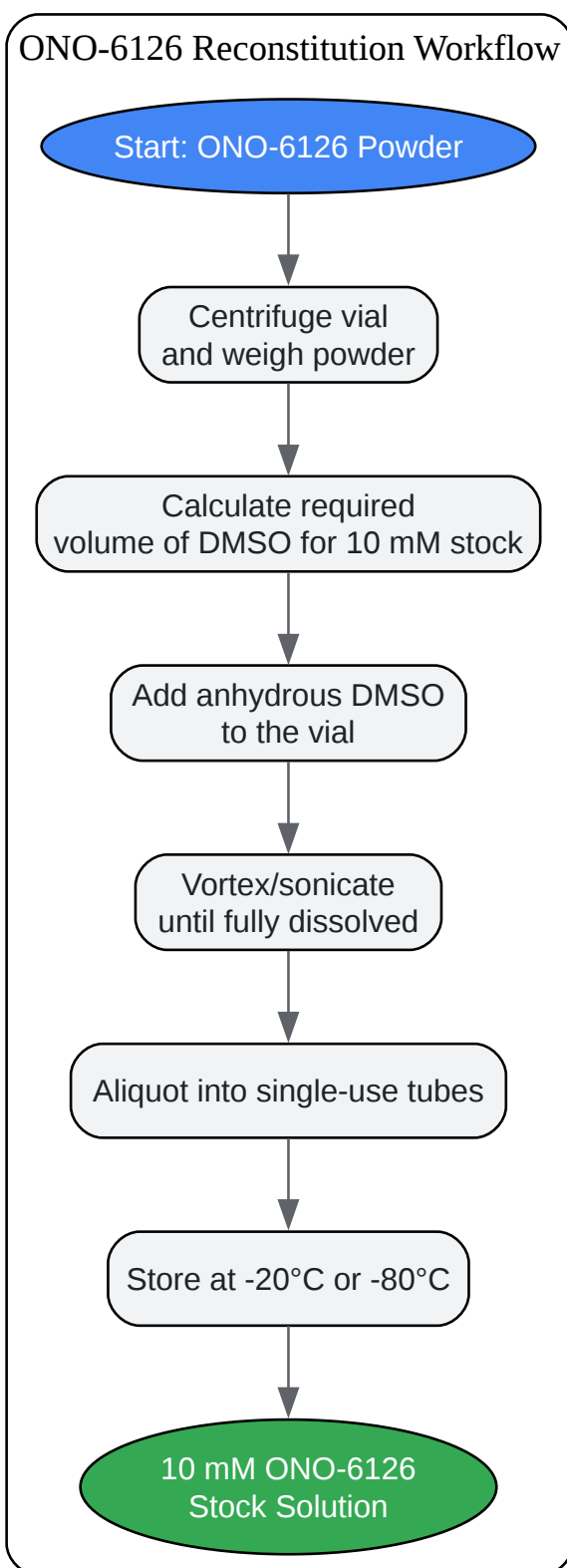
Materials

- **ONO-6126** powder
- Anhydrous DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes

Protocol

- **Pre-weighing:** Before opening, briefly centrifuge the vial of **ONO-6126** to ensure all the powder is at the bottom.
- **Calculation of DMSO Volume:** To prepare a 10 mM stock solution, use the following formula:

- Volume of DMSO (μL) = (Weight of **ONO-6126** (mg) / 373.45 g/mol) * 100,000
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial of **ONO-6126**.
- Mixing: Vortex the solution gently until the powder is completely dissolved. If necessary, sonicate briefly in a water bath to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.



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ONO-6126 Reconstitution Workflow

Experimental Protocols

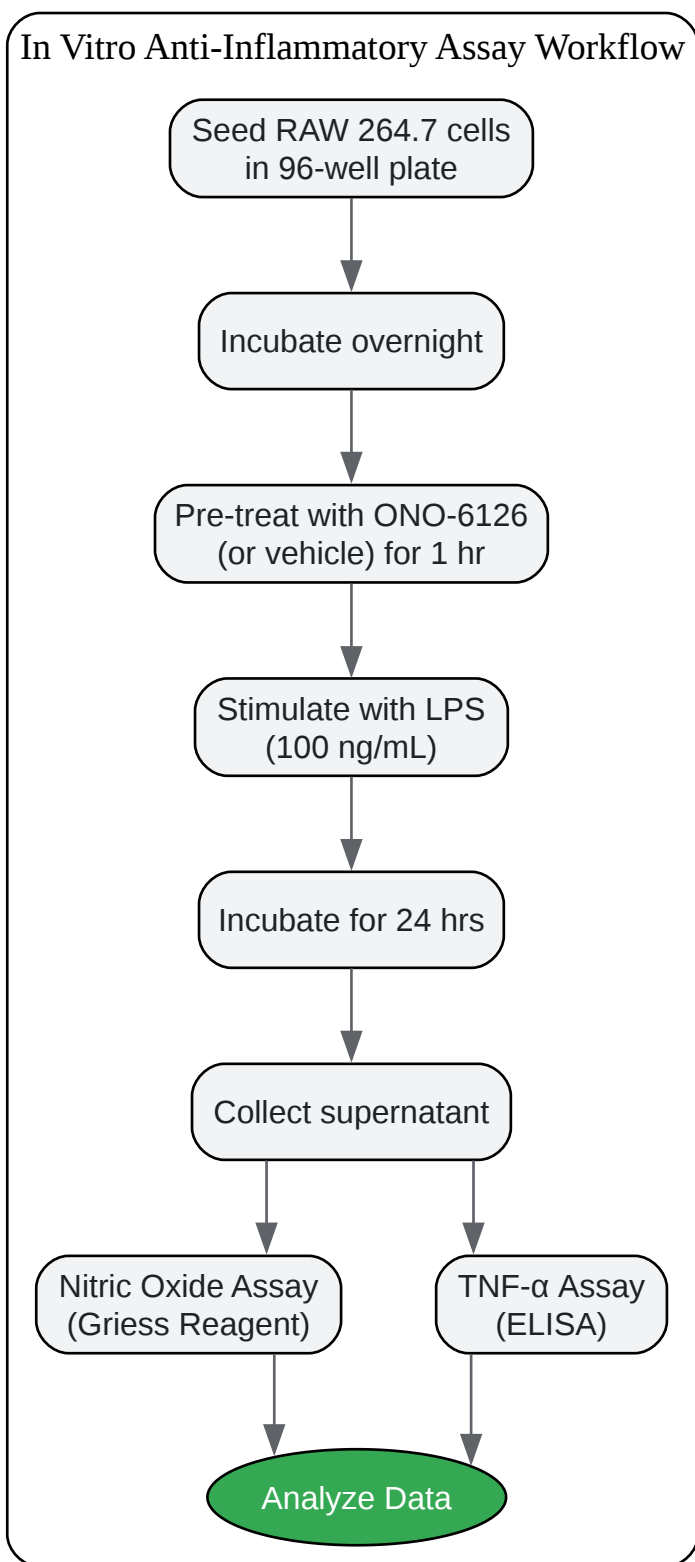
ONO-6126 is a valuable tool for studying inflammatory pathways. Below are detailed protocols for common in vitro assays to assess its anti-inflammatory and PDE4 inhibitory activity.

In Vitro Anti-Inflammatory Assay in LPS-Stimulated Macrophages

This protocol describes the use of **ONO-6126** to inhibit the inflammatory response in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. The primary readouts are the production of nitric oxide (NO) and tumor necrosis factor-alpha (TNF- α).

- RAW 264.7 cells
- Complete DMEM medium (supplemented with 10% FBS and 1% penicillin-streptomycin)
- **ONO-6126** stock solution (10 mM in DMSO)
- Lipopolysaccharide (LPS) from E. coli
- Griess Reagent for NO detection
- TNF- α ELISA kit
- 96-well cell culture plates
- Phosphate-buffered saline (PBS)
- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well in 100 μ L of complete DMEM medium. Incubate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell adherence.
- Pre-treatment with **ONO-6126**: The following day, prepare serial dilutions of **ONO-6126** in complete DMEM. A suggested starting concentration range is 0.1 μ M to 10 μ M. Remove the old medium from the cells and add 100 μ L of the **ONO-6126** dilutions. Include a vehicle control (DMSO at the same final concentration as the highest **ONO-6126** concentration). Incubate for 1 hour.

- LPS Stimulation: Prepare a 2X LPS solution in complete DMEM (e.g., 200 ng/mL). Add 100 μ L of the 2X LPS solution to each well (final concentration of 100 ng/mL), except for the unstimulated control wells.
- Incubation: Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ incubator.
- Nitric Oxide Measurement:
 - After incubation, collect 50 μ L of the cell culture supernatant from each well.
 - Add 50 μ L of Griess Reagent to each supernatant sample.
 - Incubate at room temperature for 15 minutes, protected from light.
 - Measure the absorbance at 540 nm using a microplate reader.
 - Quantify NO concentration using a sodium nitrite standard curve.
- TNF- α Measurement:
 - Collect the remaining supernatant.
 - Measure the concentration of TNF- α using a commercial ELISA kit, following the manufacturer's instructions.



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Workflow for assessing the anti-inflammatory effect of **ONO-6126**.

PDE4 Inhibition Assay (General Protocol)

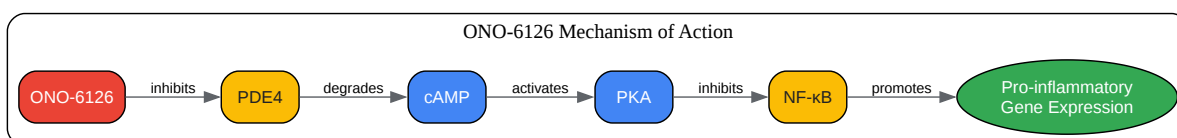
While a specific IC₅₀ value for **ONO-6126** is not readily available in the public domain, a general protocol for a biochemical PDE4 inhibition assay is provided below. This can be adapted to determine the IC₅₀ of **ONO-6126**.

- Recombinant human PDE4 enzyme
- **ONO-6126** stock solution (10 mM in DMSO)
- cAMP substrate
- Assay buffer (e.g., Tris-HCl, MgCl₂)
- Detection reagents (e.g., based on fluorescence polarization, HTRF, or AlphaScreen)
- 384-well assay plates
- Enzyme and Substrate Preparation: Prepare the recombinant PDE4 enzyme and cAMP substrate in the appropriate assay buffer at the desired concentrations.
- Compound Dilution: Prepare a serial dilution of **ONO-6126** in the assay buffer. A suggested starting concentration range is from 1 pM to 10 μM.
- Assay Reaction:
 - Add the PDE4 enzyme to the wells of a 384-well plate.
 - Add the diluted **ONO-6126** or vehicle control.
 - Incubate for a short period (e.g., 15 minutes) at room temperature.
 - Initiate the reaction by adding the cAMP substrate.
 - Incubate for the desired reaction time (e.g., 60 minutes) at room temperature.
- Detection: Stop the reaction and add the detection reagents according to the manufacturer's protocol for the chosen assay format.

- Data Analysis: Measure the signal on a suitable plate reader. Calculate the percent inhibition for each concentration of **ONO-6126** and determine the IC50 value by fitting the data to a four-parameter logistic curve.

Signaling Pathway

ONO-6126 exerts its anti-inflammatory effects by inhibiting PDE4, which leads to an increase in intracellular cAMP. This, in turn, activates Protein Kinase A (PKA), which can phosphorylate and inactivate transcription factors involved in the inflammatory response, such as NF-κB.



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Simplified signaling pathway of **ONO-6126**.

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References

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